

Application Notes and Protocols for Routine Laboratory Disinfection with Wofasteril®

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Compound of Interest

Compound Name: Wofasteril

Cat. No.: B1220858

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Introduction

Wofasteril® is a versatile, highly effective disinfectant concentrate with a broad spectrum of antimicrobial activity, including bactericidal, mycobactericidal, fungicidal, virucidal, and sporicidal properties.[1] Its active ingredient, peracetic acid, makes it suitable for a wide range of disinfection tasks in research, scientific, and drug development laboratories.[1][2]

Wofasteril® is effective even at low concentrations and temperatures.[1][3] This document provides detailed application notes and protocols for the routine use of **Wofasteril®** products for laboratory disinfection.

Product Variants

Several **Wofasteril®** variants are available, including **Wofasteril®** classic, **Wofasteril®** Premium, and **Wofasteril®** SC super. While all are based on peracetic acid, their formulations and recommended applications may differ slightly. Always refer to the product-specific information and safety data sheet before use.[1] For applications requiring reduced odor and enhanced material compatibility, a combination method with alcapur® is recommended.[1][4][5]

Safety Precautions

Wofasteril® is a concentrate and must be handled with care. It can cause severe skin burns and eye damage.[1][6][7] Always wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, when handling the concentrate and prepared

solutions.[1][4][6] Ensure adequate ventilation during use.[3][6] Refer to the Safety Data Sheet (SDS) for comprehensive safety information.[7][8]

Data Presentation: Dilution and Application Overview

The following tables summarize the recommended dilutions and contact times for various laboratory applications based on available product information.

Table 1: **Wofasteril®** Dilutions for Surface Disinfection

Application	Wofasteril® Variant	Concentration (%)	Dilution (Wofasteril® in Water)	Contact Time	Efficacy Spectrum
Routine Surface Disinfection	Wofasteril® SC super	0.5%	50 mL in 10 L	30-60 min	Bacteria, Viruses, Fungi
Officially Mandated Disinfection	Wofasteril® classic	2.0%	200 mL in 10 L	1 hour	Spectrum A (Bactericidal, Fungicidal)
Officially Mandated Disinfection	Wofasteril® classic	2.0%	200 mL in 10 L	4 hours	Spectrum AB (Bactericidal, Fungicidal, Virucidal)
Bactericidal Activity (Animal Husbandry)	Wofasteril® Premium	0.25%	2.5 mL in 1 L	30 min	Bacteria

Table 2: **Wofasteril®** Combination Method for Enhanced Material Compatibility

Application	Wofasteril® classic	alcapur®	Water	Contact Time	Efficacy Spectrum
Officially Mandated Disinfection	2.0% (200 mL)	6.0% (600 mL)	to 10 L	1 hour	Spectrum AB
General Use (Ratio)	1 part	3 parts	Diluted in appropriate water volume	Varies	Broad Spectrum

Experimental Protocols

Protocol 1: Preparation of **Wofasteril®** Working Solution

This protocol describes the preparation of a 0.5% **Wofasteril®** SC super working solution for routine surface disinfection.

Materials:

- **Wofasteril®** SC super concentrate
- Deionized or distilled water
- Graduated cylinder or other calibrated measuring device
- Appropriate container for the final solution (e.g., spray bottle, bucket)
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat

Procedure:

- Don the appropriate PPE.
- Measure the required volume of water. For a 1 L solution, use 995 mL of water.
- Carefully measure 5 mL of **Wofasteril®** SC super concentrate.

- Slowly add the **Wofasteril**® concentrate to the water while gently stirring. Always add disinfectant to water, not the other way around.
- Label the container with the disinfectant name, concentration (0.5%), and date of preparation.
- The solution is now ready for use.[\[9\]](#)

Protocol 2: Routine Disinfection of Laboratory Surfaces

This protocol outlines the steps for disinfecting benchtops, biosafety cabinets, and other non-porous surfaces.

Materials:

- Prepared **Wofasteril**® working solution (e.g., 0.5%)
- Clean cloths or wipes
- PPE

Procedure:

- Ensure the surface is free of gross contamination by cleaning with a suitable detergent and water if necessary.
- Apply the **Wofasteril**® working solution to the surface, ensuring it is thoroughly wetted. This can be done by spraying or wiping.
- Allow the disinfectant to remain on the surface for the recommended contact time (e.g., 30 minutes for smooth surfaces).[\[6\]](#) Ensure the surface remains wet during this time.
- After the contact time has elapsed, wipe the surface dry with a clean cloth or allow it to air dry, depending on the laboratory's standard operating procedures.

Protocol 3: Disinfection of Laboratory Equipment

This protocol is for the disinfection of non-critical, non-porous laboratory equipment. Always check for material compatibility before use.[\[3\]](#)

Materials:

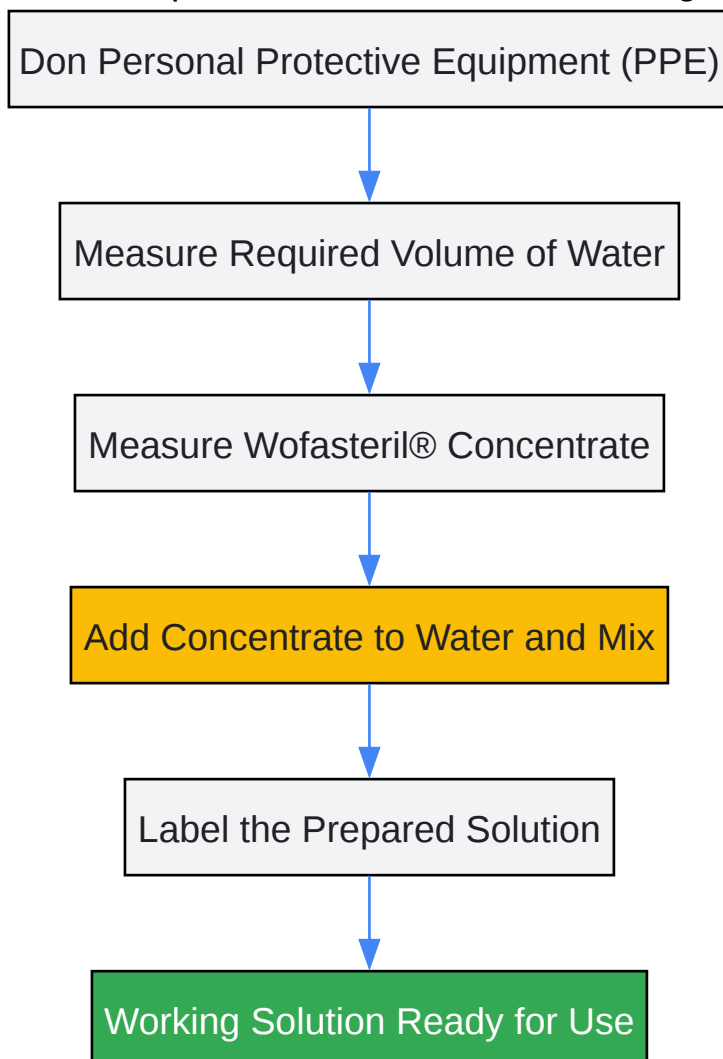
- Prepared **Wofasteril**® working solution
- Clean cloths or wipes
- PPE

Procedure:

- De-energize and unplug any electrical equipment before disinfection.
- Clean the equipment surface to remove any organic load.
- Apply the **Wofasteril**® working solution to the equipment surfaces using a cloth or wipe. Avoid spraying directly into electrical components.
- Ensure the surfaces remain wet for the entire contact time.
- Wipe away any residual disinfectant after the contact time.

Mandatory Visualizations

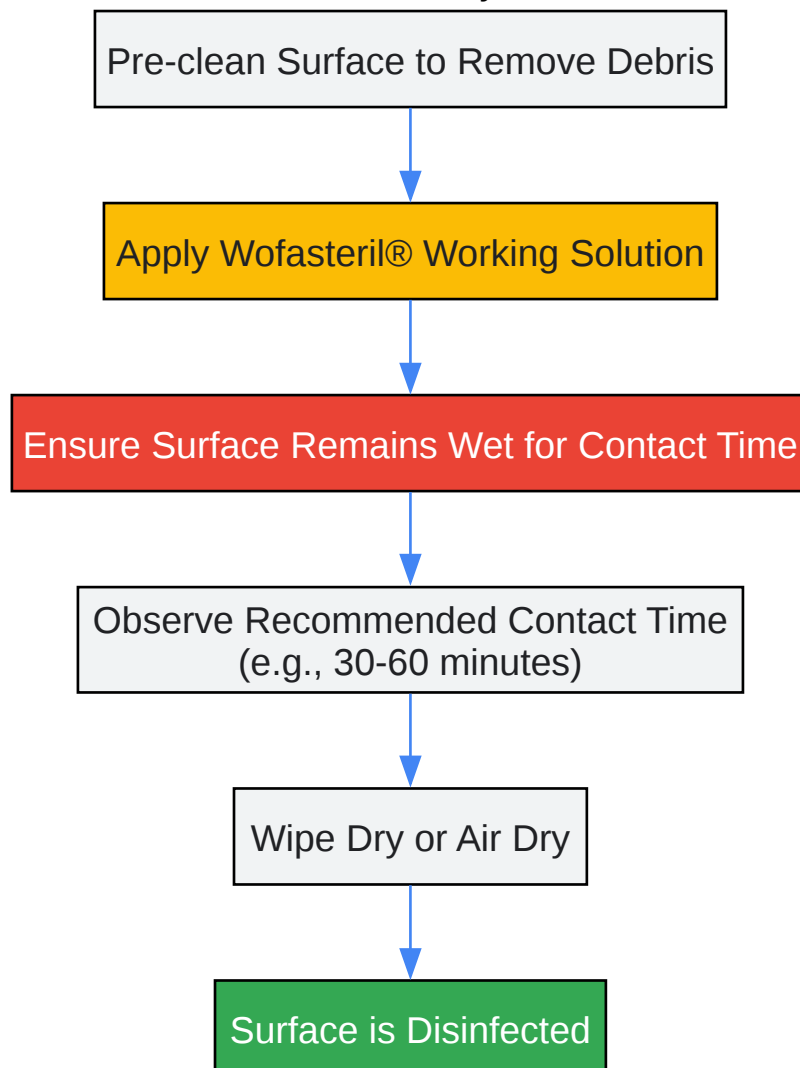
Workflow for Preparation of Wofasteril® Working Solution



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Caption: Workflow for preparing **Wofasteril®** working solution.

Protocol for Routine Laboratory Surface Disinfection



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Caption: Protocol for routine laboratory surface disinfection.

Material Compatibility

Peracetic acid solutions can be corrosive to some metals, including copper, brass, and unprotected iron.^[10] It is recommended to test the working solution on a small, inconspicuous area before widespread use, especially on sensitive surfaces.^[3] For improved material compatibility, the use of the **Wofasteril®** and **alcapur®** combination method is advised.^{[1][3]}

Disposal

Dispose of unused **Wofasteril®** concentrate and prepared solutions according to local regulations. Small quantities may be neutralized to approximately pH 7 and flushed with a large amount of water, but always consult your institution's waste disposal guidelines.[1][9][5]

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